

Synthesis of 2,4-Dinitrotoluene for laboratory use

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Compound of Interest

Compound Name: 2,4-Dinitrotoluene

Cat. No.: B133949

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Safety Profile and Hazards of 2,4-Dinitrotoluene

2,4-Dinitrotoluene (DNT) is a toxic and potentially explosive organic compound. It is primarily used as a precursor in the production of toluene diisocyanate (TDI) for manufacturing polyurethane foams and as an intermediate in the synthesis of the explosive trinitrotoluene (TNT).

Health and Safety Data

It is critical for anyone working with or near this substance to be aware of its significant health and safety risks.

Hazard Category	Description
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled. Can cause methemoglobinemia, leading to cyanosis (bluish discoloration of the skin).
Carcinogenicity	Classified as a Group 2B carcinogen by the IARC, meaning it is possibly carcinogenic to humans.
Reproductive Toxicity	May damage fertility or the unborn child.
Organ Toxicity	May cause damage to organs (liver, blood, nervous system) through prolonged or repeated exposure.
Explosive Hazard	Poses a risk of explosion when heated under confinement or subjected to strong shock.

Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **2,4-Dinitrotoluene**.

General Handling:

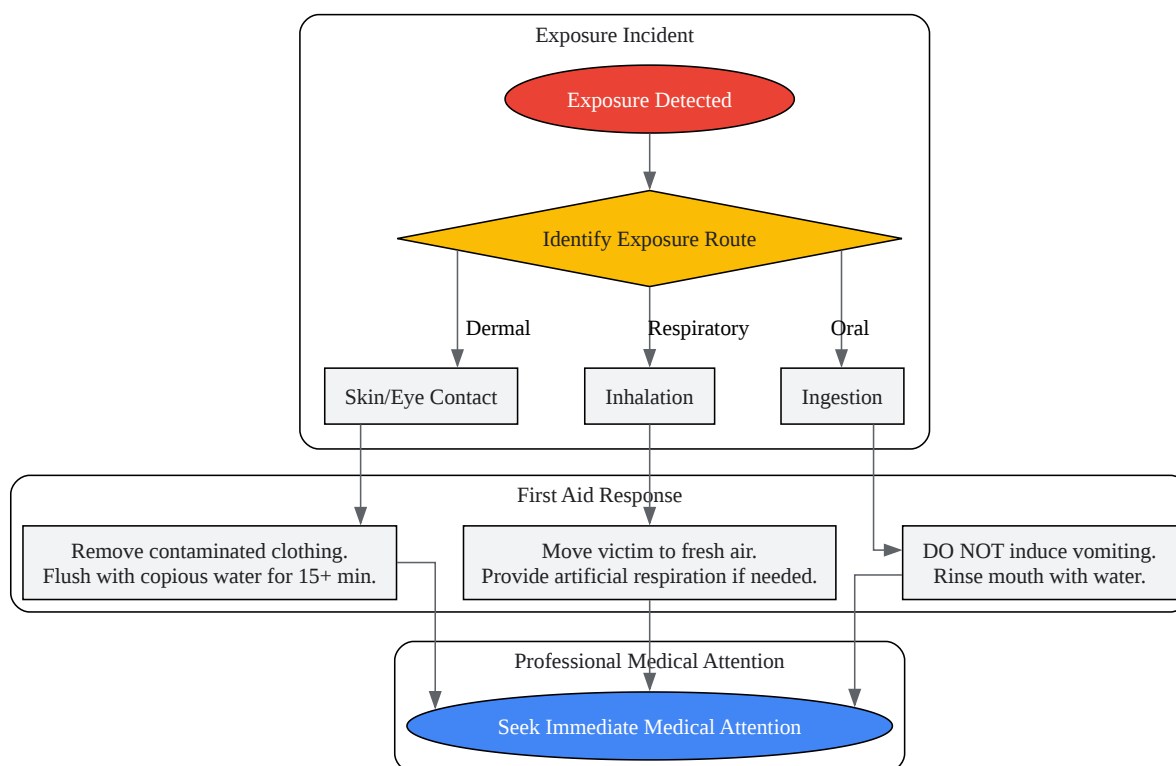
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust or aerosols.
- Prevent contact with skin, eyes, and clothing.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools.

Recommended PPE:

- Eye Protection: Chemical safety goggles and/or a full-face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, butyl rubber).
- Body Protection: Lab coat, and in cases of potential significant exposure, a chemical-resistant suit.
- Respiratory Protection: A NIOSH-approved respirator with organic vapor cartridges is required if ventilation is inadequate or exposure limits are exceeded.

Emergency Procedures

The following diagram outlines the logical workflow for responding to an exposure incident involving **2,4-Dinitrotoluene**.



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Caption: First aid workflow for **2,4-Dinitrotoluene** exposure.

This information is provided to promote safety and awareness of the hazards associated with **2,4-Dinitrotoluene**. It is not a guide for its use or synthesis. Always consult the Safety Data Sheet (SDS) and follow all institutional and regulatory guidelines when handling hazardous chemicals.

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